

# Personal protective equipment for handling (R)-2-Bromobutanoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-2-Bromobutanoic acid

Cat. No.: B027810

[Get Quote](#)

## Essential Safety and Handling Guide for (R)-2-Bromobutanoic Acid

This guide provides critical safety, handling, and disposal information for laboratory professionals working with **(R)-2-Bromobutanoic acid**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

**(R)-2-Bromobutanoic acid** is a corrosive chemical that can cause severe skin, eye, and respiratory tract burns.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is also harmful if swallowed or absorbed through the skin.[\[1\]](#)[\[2\]](#) Careful planning and the use of appropriate personal protective equipment are mandatory when handling this substance.

## Hazard Summary & Quantitative Data

Property	Value	Reference
Appearance	Oily liquid, Yellow	[1][2][4]
Molecular Formula	C4H7BrO2	[3][4]
Molecular Weight	167.00 g/mol	[3]
Boiling Point	99-103 °C at 10 mmHg	
Melting Point	-4 °C	[2]
Density	1.567 g/mL at 25 °C	
Flash Point	> 112 °C (> 233.6 °F)	[1][2]
GHS Hazard Codes	H302, H314	[3][4]

## Operational Plan: Step-by-Step Handling Protocol

### 1. Engineering Controls:

- Always handle **(R)-2-Bromobutanoic acid** in a certified chemical fume hood to ensure adequate ventilation.[1][5]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[1][6]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[1]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, neoprene) and a lab coat or overalls.[1][6][7] Trousers should be worn outside of boots to prevent spills from entering footwear.[7]
- Respiratory Protection: If there is a risk of exceeding exposure limits or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149/14387 approved respirator with an appropriate cartridge (e.g., type ABEK).[1][2][5]

### 3. Handling Procedure:

- Before starting, ensure all necessary PPE is correctly worn.
- Do not breathe vapors or mists.[1][6]
- Avoid all personal contact with the substance.[7]
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory. [1][6]
- Do not eat, drink, or smoke in the handling area.[4][6]

#### 4. Storage:

- Store in a designated corrosives area.[1]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][5]
- Store locked up.[2][6]
- Keep away from incompatible materials such as strong bases, oxidizing agents, and metals like aluminum or galvanized steel.[1][7]

## Emergency Response and Disposal Plan

### 1. Spill Response:

- Immediate Action: Evacuate non-essential personnel from the spill area.
- Containment: Absorb the spill with an inert, non-combustible material like vermiculite, sand, or earth.[1][5][6] Do not use combustible materials like sawdust.
- Cleanup: Carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste disposal.[1][5][6]
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.[1]

### 2. First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2][6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1][2][6]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][2][6]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][6]

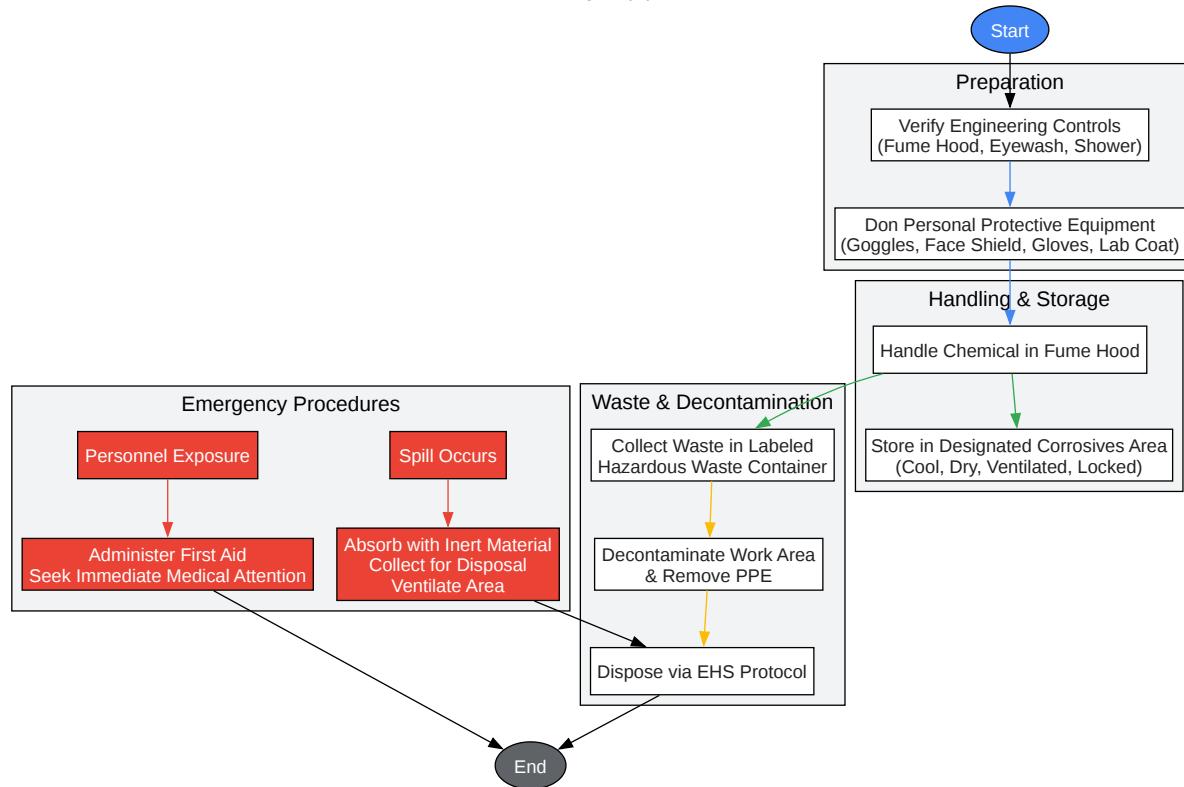
### 3. Disposal Protocol:

- All waste containing **(R)-2-Bromobutanoic acid** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with all applicable local, state, and federal regulations.[6][7]
- Do not allow the chemical to enter drains or the environment.[5][6][7]
- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

## Visual Workflow for Handling **(R)-2-Bromobutanoic Acid**

The following diagram outlines the key steps and decision points for the safe handling and disposal of **(R)-2-Bromobutanoic acid**.

## Workflow for Safe Handling of (R)-2-Bromobutanoic Acid

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **(R)-2-Bromobutanoic acid**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. 2-Bromobutanoic acid | C4H7BrO2 | CID 6655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. cdn isotopes.com [cdn isotopes.com]
- 6. fishersci.com [fishersci.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (R)-2-Bromobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b027810#personal-protective-equipment-for-handling-r-2-bromobutanoic-acid>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)